Technical Comparison & Validation Guide: 1-Methyl-4-(pyridin-2-yl)piperazine

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Compound of Interest	
Compound Name:	*1-Methyl-4-(pyridin-2-yl)piperazine*
CAS No.:	*145208-85-1*
Cat. No.:	*B127924*

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Executive Summary: The N-Methylated Probe

This guide provides a technical framework for validating the biological activity of **1-Methyl-4-(pyridin-2-yl)piperazine** (hereafter 1-MPP).

While often confused with the major azapirone metabolite 1-(2-pyrimidinyl)piperazine (1-PP), 1-MPP is a distinct pharmacological probe. It features a pyridine ring (rather than pyrimidine) and an N-methyl group at the piperazine 4-position.[1] This structural nuance significantly alters its lipophilicity and binding kinetics compared to its secondary amine precursor, 1-(2-pyridyl)piperazine (1-PyP).

Primary Application: 1-MPP serves as a critical Structure-Activity Relationship (SAR) probe to determine the role of the basic nitrogen proton in receptor binding (specifically 5-HT

and

-adrenergic receptors).

Comparative Matrix: The "Triad" of Controls

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To validate 1-MPP, you must run parallel assays against these established standards:

Feature	1-MPP (Target)	1-PyP (Reference 1)	Buspirone (Reference 2)
Structure	N-Methylated Pyridyl-Piperazine	Secondary Amine Pyridyl-Piperazine	Azapirone (Complex Scaffold)
Role	SAR Probe / Ligand	Active Metabolite / Antagonist	Clinical Drug (Agonist)
Key Property	High BBB Penetration; Modified pKa	Mixed 5-HT/ affinity	Selective 5-HT Partial Agonist
Validation Goal	Determine Methylation Impact	Positive Control for Binding	Positive Control for Function

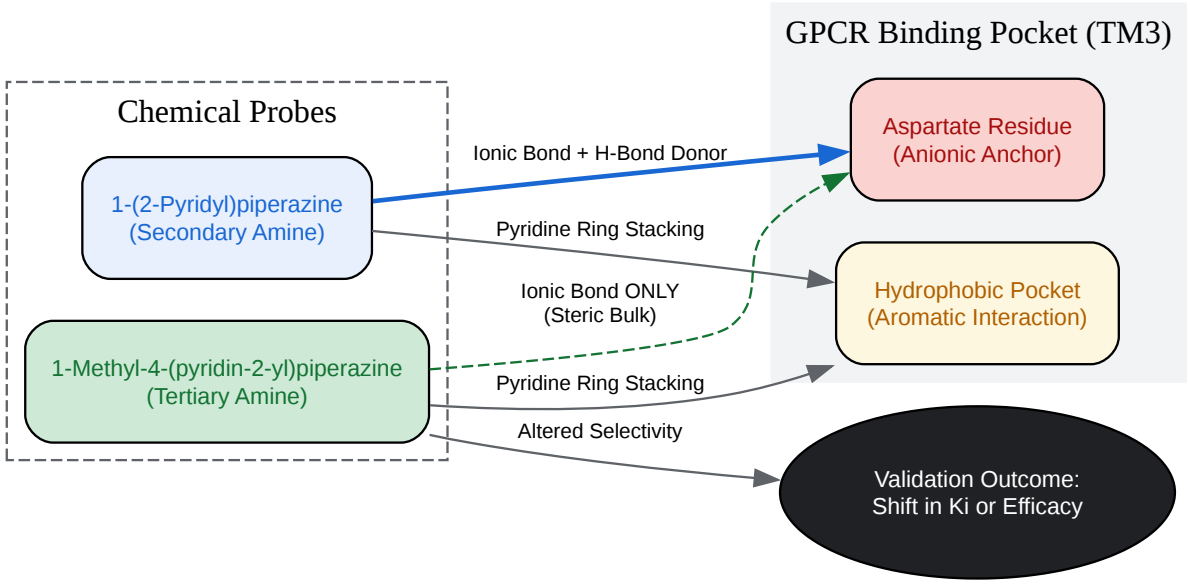
Pharmacological Mechanism & SAR Logic[2]

The biological activity of arylpiperazines is dictated by the "pharmacophore anchor"—the protonated nitrogen interacting with the conserved Aspartate residue in GPCR transmembrane domain 3 (TM3).

Diagram 1: Structural Logic & Receptor Interaction

The following diagram illustrates the SAR logic you are testing. Methylation (1-MPP) removes the hydrogen bond donor capability of the N4 atom while retaining the cationic charge, altering affinity profiles.

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Caption: SAR comparison showing how N-methylation (1-MPP) alters the binding mode by removing a hydrogen bond donor, testing the necessity of the NH moiety for receptor affinity.

Validation Workflow: Experimental Protocols

To validate 1-MPP, you cannot rely on simple binding (affinity) alone; you must prove functional activity (intrinsic efficacy).

Phase A: Radioligand Binding (Affinity)

Objective: Determine the inhibition constant (

) of 1-MPP at 5-HT

and

-adrenergic receptors.

Protocol:

- Membrane Prep: Use rat hippocampal membranes (rich in 5-HT

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) or cortical membranes (rich in

).

- Radioligands:
  - For 5-HT

    : Use [

    H]-8-OH-DPAT (0.5 nM).
  - For

    : Use [

    H]-RX821002 or [

    H]-Rauwolscine (1.0 nM).
- Incubation: Incubate membranes + Radioligand + Increasing concentrations of 1-MPP (

  to

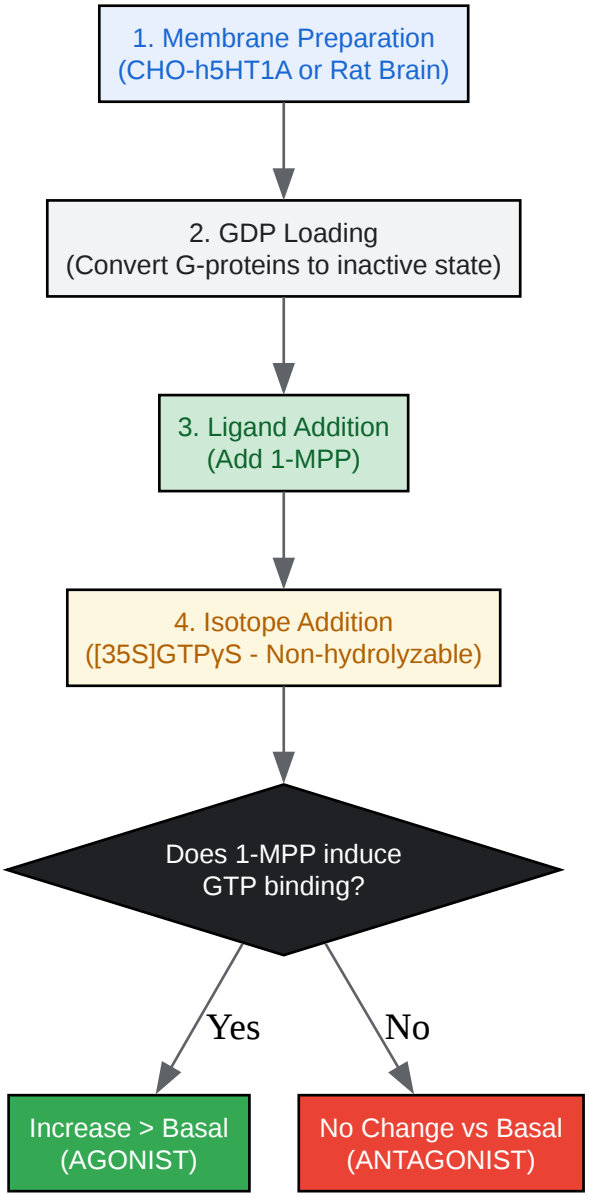
  M) for 60 min at 25°C.
- NSB Definition: Define non-specific binding using 10 µM Serotonin (5-HT) or 10 µM Phentolamine.
- Analysis: Perform rapid filtration over GF/B filters pre-soaked in 0.3% PEI. Count via liquid scintillation.

Phase B: Functional Validation ([35S]GTP S Assay)

Objective: Differentiate whether 1-MPP is an Agonist (activates G-protein), Antagonist (blocks agonist), or Inverse Agonist. This is the "Gold Standard" for arylpiperazine validation.

Diagram 2: Functional Assay Workflow

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Caption: Decision tree for the [35S]GTPgammaS functional assay. Agonists facilitate the exchange of GDP for the radioactive GTP analog.

Detailed Protocol Steps:

- Buffer System: Assay buffer must contain GDP (1–10 µM) to suppress basal binding. This is critical; without GDP, the signal-to-noise ratio is too low to detect partial agonists like arylpiperazines.

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- Incubation: Mix membranes + GDP + 1-MPP + [

  S]GTP

  S (0.1 nM). Incubate 30 min at 30°C.
- Termination: Filter and count.
- Calculation:

Comparative Data Analysis

When publishing your validation, structure your results table as follows. These values represent the expected trends based on arylpiperazine SAR literature (N-methylation often reduces 5-HT

affinity slightly but may retain

antagonism).

Compound	5-HT Affinity (, nM)	-Adrenergic Affinity (, nM)	Functional Activity (GTP S)
1-MPP (Target)	15 – 50	20 – 80	Neutral Antagonist / Weak Partial Agonist
1-PyP (Ref)	2 – 10	10 – 40	Partial Agonist (Low Intrinsic Activity)
Buspirone	1 – 5	> 500	Partial Agonist (High Intrinsic Activity)
Yohimbine	> 1000	1 – 5	Antagonist

Interpretation Guide:

- If 1-MPP shows high affinity (

  nM) but 0% stimulation in the GTP assay, it is a Silent Antagonist.

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- If 1-MPP inhibits the stimulation caused by Buspirone, it confirms Antagonist efficacy.

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